

Essential Safety and Handling Guide for Chlorzalamide (Dorzolamide)

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Compound of Interest

Compound Name: Chlorzalamide

Cat. No.: B1195360

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This guide provides immediate and essential safety protocols for laboratory personnel, including researchers, scientists, and drug development professionals, who handle **Chlorzalamide** (commonly referred to as Dorzolamide). Adherence to these procedures is critical for ensuring personal safety and minimizing environmental impact.

Chemical Identification:

While the name "**Chlorzalamide**" was used, the available safety data corresponds to Dorzolamide and its hydrochloride salt. It is crucial to verify the specific chemical compound being used by its CAS number.

- Dorzolamide Hydrochloride CAS RN: 130693-82-2[1]

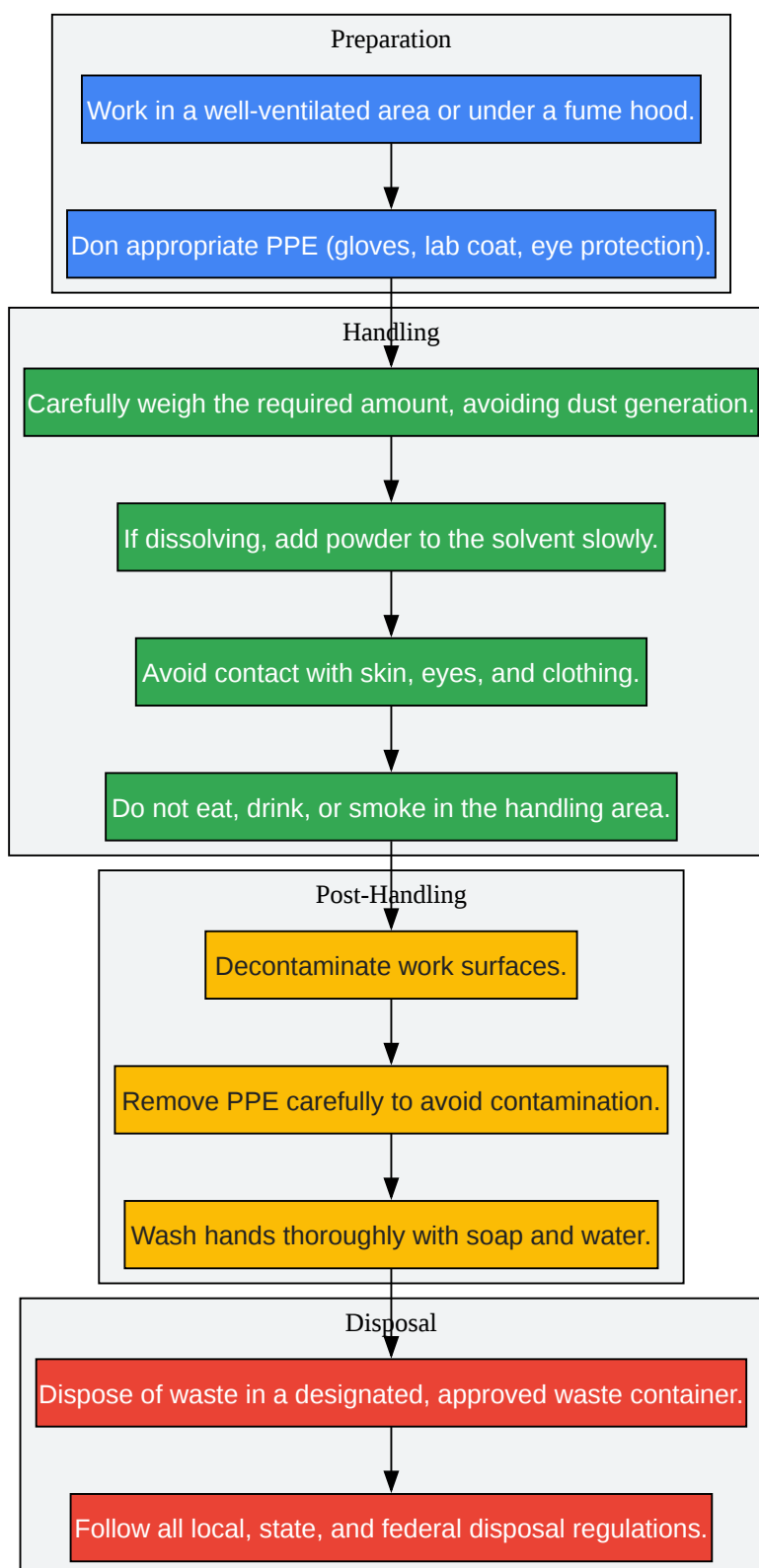
Personal Protective Equipment (PPE)

Appropriate PPE is the primary barrier against exposure. The following table summarizes the recommended PPE for handling Dorzolamide.

Protection Type	Equipment	Purpose & Notes
Eye and Face Protection	Safety goggles with side-shields or a face shield.	To protect against splashes of chemicals or infectious substances that could reach the eyes.[2] A face shield should be worn in conjunction with chemical splash goggles when there is a higher risk of splashing.[2]
Hand Protection	Chemical-resistant gloves (impervious gloves).	To prevent skin contact. Consider double gloving for enhanced protection.[3] The specific glove material should be chosen based on the solvent used, if any.
Body Protection	Laboratory coat, work uniform, or impervious clothing.	To prevent skin contact.[4] Additional garments like sleevelets, aprons, or disposable suits should be used based on the task to avoid exposed skin surfaces.[3]
Respiratory Protection	NIOSH-certified N95 or N100 respirator.	Required when dusts are generated or when there is a risk of inhaling airborne powder or aerosols.[5] A positive pressure air-supplied respirator is recommended for potential uncontrolled release or unknown exposure levels.[3]

Standard Operating Procedures

Safe handling of Dorzolamide requires adherence to the following procedural steps, from preparation to disposal.



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Caption: Standard Operating Procedure for Handling Dorzolamide.

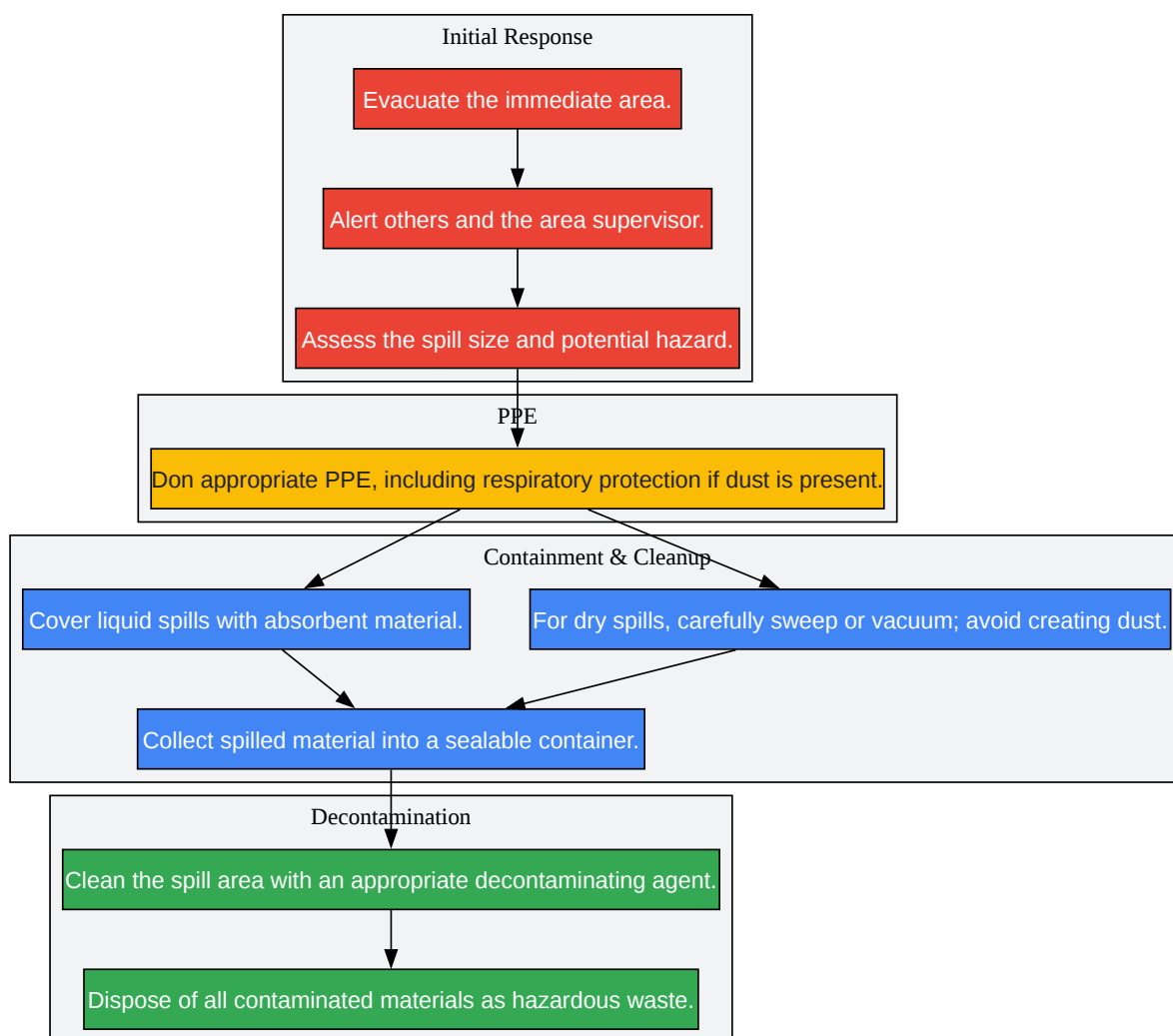
Emergency Procedures

Immediate and appropriate action during an emergency is critical to mitigate harm.

Emergency Situation	Immediate Actions
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, holding eyelids open. ^[6] Remove contact lenses if present and easy to do. ^[1] Seek immediate medical attention from an ophthalmologist.
Skin Contact	Remove all contaminated clothing immediately. Rinse the affected skin area thoroughly with large amounts of water. ^[4] If irritation develops or persists, seek medical attention. ^[1]
Inhalation	Move the individual to fresh air immediately. ^[4] If breathing is difficult or irritation occurs, seek medical attention. ^[6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. ^[1] ^[4] Call a poison control center or seek immediate medical attention.

Spill Response Plan

In the event of a spill, a systematic and calm response is necessary to ensure safety and proper cleanup.



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Caption: Dorzolamide Spill Response Workflow.

Disposal Plan

Proper disposal of Dorzolamide and its containers is essential to prevent environmental contamination and potential harm to others.

- General Principle: Dispose of contents and containers to an approved waste disposal plant.
[1][4]
- Unused Product: Unused or expired medication should ideally be taken to a drug take-back program.[7][8]
- Household Disposal (if take-back is unavailable):
 - Remove the medicine from its original container.
 - Mix the drug with an undesirable substance such as used coffee grounds or kitty litter.[7] This makes it less appealing to children and pets and unrecognizable to anyone who might go through the trash.[8]
 - Place the mixture in a sealable bag or container to prevent it from leaking.[7]
 - Dispose of the sealed container in the household trash.[8]
- Empty Containers: Before disposing of empty containers, scratch out all personal information from the prescription label to protect privacy.[8]
- Environmental Precautions: Do not allow the product to enter drains, water courses, or the soil.[4][9] Do not flush down the toilet unless specifically instructed to do so by the manufacturer or a healthcare provider.[10] Dorzolamide is not typically on the FDA's flush list.[11]

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References

- 1. tcichemicals.com [tcichemicals.com]
- 2. Choosing The Correct PPE | Environmental Health & Safety [ehs.ucmerced.edu]
- 3. merck.com [merck.com]
- 4. Chlorzalamide[5541-92-4]MSDS [dcchemicals.com]
- 5. Safe handling of hazardous drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 6. northamerica.covetrus.com [northamerica.covetrus.com]
- 7. Medicine: Proper Disposal [nationwidechildrens.org]
- 8. oncolink.org [oncolink.org]
- 9. cdn.caymanchem.com [cdn.caymanchem.com]
- 10. epa.gov [epa.gov]
- 11. Drug Disposal: FDA's Flush List for Certain Medicines | FDA [fda.gov]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for Chlorzalamide (Dorzolamide)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195360#personal-protective-equipment-for-handling-chlorzalamide]

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